

Chemical structure and molecular weight of Bruceoside B

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Compound of Interest

Compound Name: *Bruceoside B*
CAS No.: 69687-69-0
Cat. No.: B1201800

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Technical Monograph: Bruceoside B Chemical Structure, Isolation, and Pharmacological Characterization[1][2][3][4] Executive Summary

Bruceoside B (CAS: 69687-69-0) is a bioactive quassinoid glycoside isolated from the fruit of *Brucea javanica* (L.) Merr.[1][2][3] (Simaroubaceae).[1][2][4][3][5] Unlike its aglycone counterparts (e.g., brusatol, bruceine D) which exhibit potent but often non-selective cytotoxicity, **Bruceoside B** represents a glycosylated derivative with distinct solubility and pharmacokinetic profiles.[1][2][3] This guide details its physicochemical properties, structural elucidation via spectroscopy, and a validated isolation workflow, providing a foundation for its investigation as an antineoplastic agent.[1][2]

Physicochemical Profile

The precise identification of **Bruceoside B** relies on the following structural constants. Researchers must verify these parameters prior to biological assays to ensure compound

integrity.[1]

Parameter	Specification	Technical Note
Chemical Name	Bruceoside B	Quassinoid glycoside
CAS Registry Number	69687-69-0	Unique identifier for database verification
Molecular Formula	C ₃₂ H ₄₂ O ₁₆	High oxygen content due to glycosidic/ester moieties
Molecular Weight	682.67 g/mol	Monoisotopic mass: ~682.25 Da
Physical State	White amorphous powder	Hygroscopic; store at -20°C under desiccant
Solubility	DMSO, Methanol, Ethanol	Poorly soluble in water; insoluble in n-hexane
UV Absorption	~240-250 nm	Characteristic of the -unsaturated ketone

Structural Elucidation & Anatomy

Bruceoside B is not a simple molecule; it is a complex assembly of a picrasane-type quassinoid skeleton, a specific ester side chain, and a sugar moiety.[1][2] Understanding this hierarchy is critical for interpreting NMR data.

2.1 Structural Hierarchy

The molecule can be deconstructed into three functional domains:

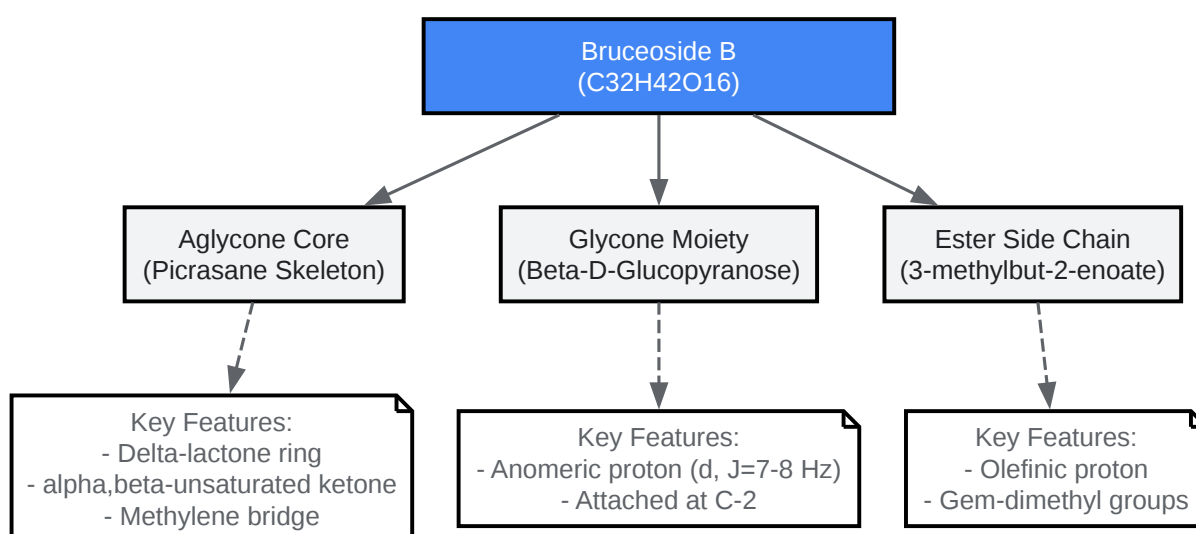
- The Aglycone Core: A picrasane skeleton (typically Brucein-type) containing a -lactone ring and a characteristic methylene bridge.[1][2][3]
- The Glycosidic Linkage: A

-D-glucopyranosyl moiety attached at the C-2 position (common in Brucea glycosides).[1][2][3]

- The Ester Side Chain: A 3-methylbut-2-enoyl group (senecioid) attached at the C-15 position, which is pivotal for its lipophilicity and membrane permeability.[1][2][3]

2.2 Visualization of Structural Composition

The following diagram illustrates the functional decomposition of **Bruceoside B**, aiding in fragment-based identification during Mass Spectrometry (MS).



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Figure 1: Structural deconstruction of **Bruceoside B** into its three primary pharmacophores for spectral assignment.[1][2][3]

Analytical Characterization (Expertise & Experience)

To distinguish **Bruceoside B** from structurally similar congeners (e.g., Bruceoside A, Brusatol), specific spectral fingerprints must be validated.[1][2][3]

3.1 Nuclear Magnetic Resonance (NMR) Strategy

- H-NMR (DMSO-
or Pyridine-

):

- Anomeric Proton: Look for a doublet at ~4.5–5.0 ppm with a coupling constant () of ~7.8 Hz, confirming the -configuration of the glucose.
- Olefinic Protons: A signal at ~5.7 ppm corresponds to the H-2' of the senecieryl ester side chain.
- Methyl Signals: Distinct singlets for the C-4 and C-10 methyls, and broad singlets for the gem-dimethyls of the ester side chain.^[2]
- C-NMR:
 - Carbonyls: Three distinct regions: Lactone carbonyl (~168 ppm), Ester carbonyl (~165 ppm), and Ketone carbonyl (~190+ ppm).^{[1][2][3]}
 - Anomeric Carbon: A signal at ~100–105 ppm indicates the glycosidic linkage.^[1]

3.2 Mass Spectrometry (MS)

- ESI-MS: Expect at m/z 683 and at m/z 705.^{[1][2][3]}
- Fragmentation: In MS/MS, the loss of 162 Da (hexose moiety) is the primary diagnostic cleavage, yielding the aglycone fragment ion.^[1]

Isolation & Purification Protocol (Self-Validating System)

The following workflow is designed to isolate **Bruceoside B** from *Brucea javanica* seeds. This protocol utilizes polarity-guided fractionation to separate the glycoside from the less polar aglycones (like bruceine D).^{[1][2][3]}

Prerequisites:

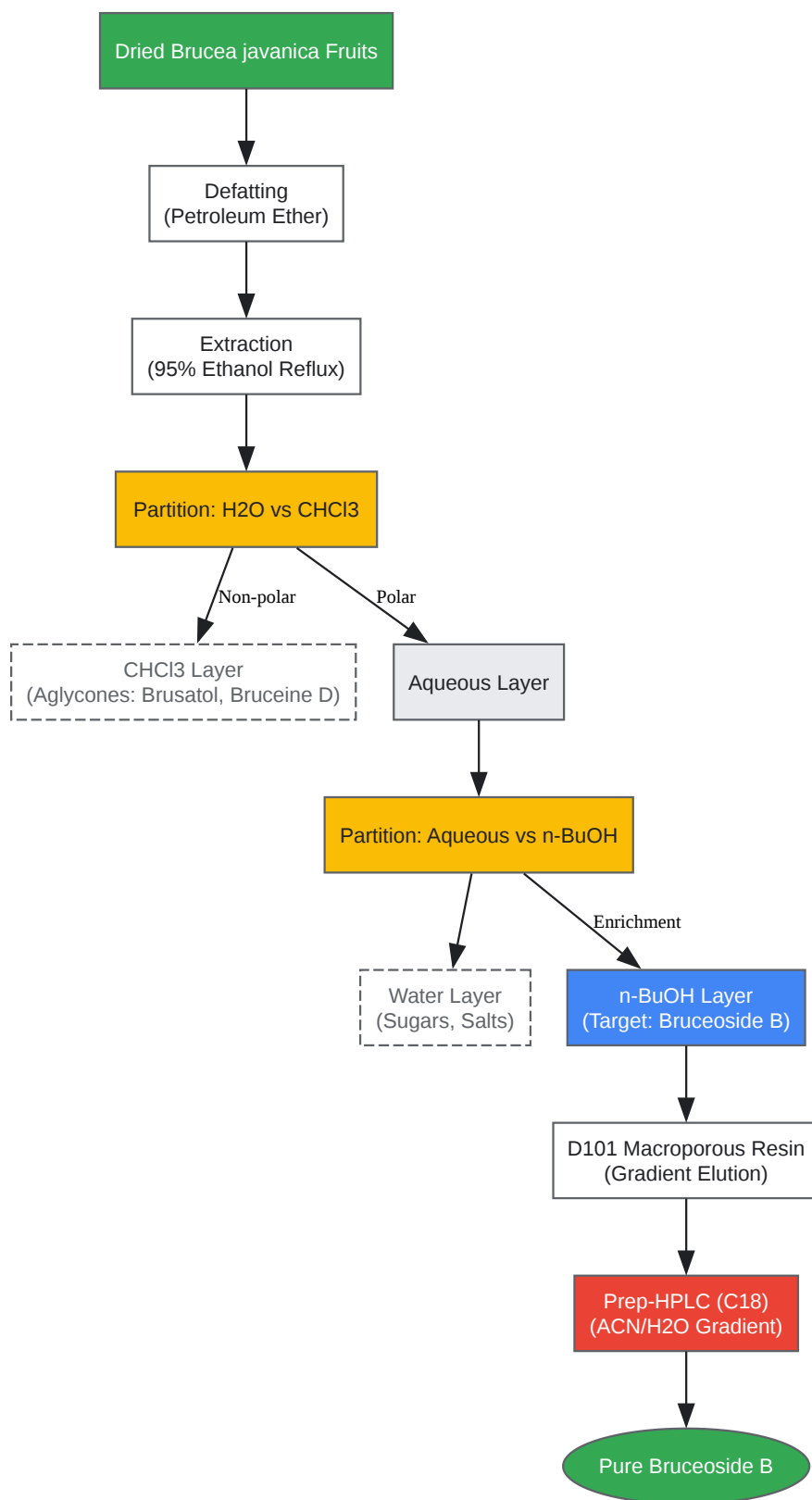
- Starting Material: Dried, crushed fruits of *Brucea javanica* (Fructus Bruceae).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solvents: Methanol (MeOH), Ethanol (EtOH), Petroleum Ether (PE), Chloroform (CHCl₃), n-Butanol (n-BuOH).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology

- Defatting (Critical Step): Extract crushed seeds with Petroleum Ether (hours) to remove abundant fatty oils.[\[1\]](#)[\[2\]](#)[\[3\]](#) Discard the PE extract.[\[1\]](#) Reasoning: Brucea seeds are rich in oils that interfere with reverse-phase chromatography.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Primary Extraction: Extract the marc (residue) with 95% EtOH under reflux (hours). Concentrate in vacuo to yield the crude extract.
- Liquid-Liquid Partitioning:
 - Suspend crude extract in water.[\[1\]](#)
 - Partition with CHCl₃ to remove non-polar aglycones (Bruceine D/E, Brusatol).[\[1\]](#)[\[2\]](#)[\[3\]](#) Save this layer for other analyses.
 - Partition the aqueous layer with n-BuOH.[\[1\]](#)[\[2\]](#) **Bruceoside B** concentrates in the n-BuOH fraction.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chromatographic Isolation:
 - Subject the n-BuOH fraction to Macroporous Resin (D101) chromatography.[\[1\]](#)[\[2\]](#)[\[3\]](#) Elute with a water-ethanol gradient (0% 30% 60% 95%).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Bruceoside B** typically elutes in the 30-60% EtOH fractions.[\[1\]](#)[\[2\]](#)
- Purification: Final purification via preparative HPLC (C18 column) using an Acetonitrile/Water gradient (typically 20-40% ACN).

Experimental Workflow Diagram



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Figure 2: Polarity-guided isolation workflow ensuring separation of glycosides from aglycones.

Biological Context & Mechanism of Action[5][8][9][10][11][12]

While **Bruceoside B** is cytotoxic, its potency is generally lower than that of its aglycone, brusatol.[1][2] However, its glycosidic nature confers distinct advantages in terms of solubility and potential prodrug behavior.[1]

- Cytotoxicity: **Bruceoside B** exhibits significant inhibitory activity against various leukemic cell lines (e.g., L1210, P388) and solid tumor lines [1].[1][2][3]
- Mechanism:
 - Protein Synthesis Inhibition: Like other quassinoids, the core mechanism involves the inhibition of the peptidyl transferase step in eukaryotic protein synthesis.
 - Signaling Pathways: Recent studies on Brucea quassinoids implicate the downregulation of c-MYC and modulation of the Nrf2 pathway [2]. The glycoside may act as a sustained-release reservoir for the active aglycone in vivo via hydrolysis by -glucosidases.[1][2]
- Structure-Activity Relationship (SAR): The ester side chain at C-15 is crucial.[1][2][3] Hydrolysis of this ester significantly reduces cytotoxic potency, highlighting the importance of the senecioid group [3].

References

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